

Application Notes and Protocols: Synthesis of 1,2-Dichlorohexane from 1-Hexene

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Compound of Interest

Compound Name: 1,2-Dichlorohexane

Cat. No.: B1605181

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Abstract

This document provides a detailed protocol for the synthesis of **1,2-dichlorohexane** via the electrophilic addition of chlorine to 1-hexene. This reaction is a fundamental example of alkene halogenation and serves as a reliable method for producing vicinal dichlorides. The protocol covers the experimental setup, reaction procedure, purification, and characterization of the final product. All quantitative data is summarized for clarity, and a visual representation of the experimental workflow is provided.

Introduction

1,2-dichlorohexane is a halogenated hydrocarbon that can serve as a useful intermediate in organic synthesis. Its two chlorine atoms provide reactive sites for subsequent nucleophilic substitution reactions, making it a versatile building block for the introduction of various functional groups. The synthesis from 1-hexene is a straightforward and illustrative example of an electrophilic addition reaction, where the pi bond of the alkene attacks a chlorine molecule, leading to the formation of a cyclic chloronium ion intermediate, which is subsequently attacked by a chloride ion to yield the dichlorinated product.

Experimental Protocol

Materials:

- 1-hexene (C_6H_{12})
- Chlorine gas (Cl_2) or a suitable chlorine source such as sulfuryl chloride (SO_2Cl_2) or N-chlorosuccinimide (NCS)
- Inert solvent (e.g., dichloromethane (CH_2Cl_2), carbon tetrachloride (CCl_4))
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$)
- Sodium bicarbonate ($NaHCO_3$) solution (saturated)
- Round-bottom flask
- Gas inlet tube/dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, a dry round-bottom flask equipped with a magnetic stir bar and a gas inlet tube (or a dropping funnel if using a liquid chlorinating agent) is charged with 1-hexene and an inert solvent such as dichloromethane. The flask is cooled in an ice bath to 0 °C.
- **Chlorination:** Chlorine gas is bubbled slowly through the stirred solution. The reaction is exothermic and the temperature should be maintained at 0-5 °C. The reaction progress can be monitored by the disappearance of the yellow-green color of the chlorine gas. Alternatively, a solution of a liquid chlorinating agent like sulfuryl chloride in the reaction solvent can be added dropwise.

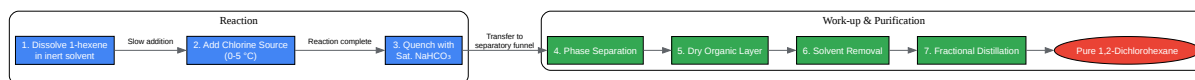
- **Quenching:** Once the reaction is complete (as indicated by the persistence of the chlorine color or by TLC analysis), the reaction mixture is carefully quenched by washing with a saturated solution of sodium bicarbonate to neutralize any excess acid.
- **Work-up:** The mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted with a small portion of the solvent. The combined organic layers are then washed with brine.
- **Drying and Solvent Removal:** The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude **1,2-dichlorohexane** is purified by fractional distillation to yield the pure product.

Data Presentation

Parameter	Value	Reference
Molecular Formula	C ₆ H ₁₂ Cl ₂	[1][2]
Molecular Weight	155.07 g/mol	[2]
Boiling Point	173-175 °C	
Density	1.07 g/cm ³	
Theoretical Yield	Varies based on scale	
Typical Experimental Yield	70-90%	
Appearance	Colorless liquid	
CAS Number	2162-92-7	[2][3]

Note: Some physical properties are estimated based on similar compounds and general chemical principles.

Experimental Workflow



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Figure 1. Experimental workflow for the synthesis of **1,2-dichlorohexane**.

Safety Precautions

- This experiment must be conducted in a well-ventilated fume hood.
- Chlorine gas is highly toxic and corrosive. Handle with extreme care.
- Chlorinated solvents are harmful. Avoid inhalation and skin contact.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- The reaction is exothermic; proper temperature control is crucial to prevent runaway reactions.

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